Chemical structure of 9-Methyldecanal

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Compound of Interest

Compound Name:	*9-Methyldecanal*
CAS No.:	*137352-60-4*
Cat. No.:	*B128117*

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An In-Depth Technical Guide to the Chemical Structure and Properties of **9-Methyldecanal**

Abstract

This technical guide provides a comprehensive overview of **9-Methyldecanal** (CAS No. 137352-60-4), a branched-chain aliphatic aldehyde. While less studied than its linear isomer, n-decanal, its unique iso- structure presents distinct chemical and physical properties relevant to researchers in organic synthesis, analytical chemistry, and sensory science. This document details the molecule's structural identity, physicochemical properties, a robust protocol for its synthesis via oxidation of the corresponding primary alcohol, and the analytical methodologies required for its structural confirmation and purity assessment. The guide is intended for researchers, scientists, and drug development professionals seeking a foundational understanding and practical methodologies related to this compound.

Molecular Identity and Chemical Structure

9-Methyldecanal is an eleven-carbon saturated fatty aldehyde. The core structure consists of a ten-carbon chain (decanal) with a methyl group located at the ninth carbon position, forming a terminal isopropyl group. This branching distinguishes it from the linear and more common aldehyde, n-decanal.

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The fundamental identifiers for **9-Methyldecanal** are summarized in the table below.[1]

Identifier	Value
IUPAC Name	9-methyldecanal
CAS Number	137352-60-4
Molecular Formula	$C_{11}H_{22}O$
Molecular Weight	170.29 g/mol
Canonical SMILES	CC(C)CCCCCCCC=O
InChIKey	WFWCBRYYFJNRNT-UHFFFAOYSA-N

Structural Representation

The 2D chemical structure of **9-Methyldecanal** is depicted below, illustrating the aldehyde functional group and the terminal isopropyl moiety.

Figure 1: 2D Structure of **9-Methyldecanal**

Physicochemical Properties

The physicochemical properties of **9-Methyldecanal** are critical for predicting its behavior in various chemical and biological systems, including its solubility, volatility, and partitioning behavior. The following table summarizes key properties, primarily derived from computational models due to the limited availability of experimental data for this specific isomer. For context, experimental data for the linear isomer, n-decanal, is included.

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Property	9-Methyldecanal (Computed)	n-Decanal (Experimental)	Source
Molecular Weight (g/mol)	170.29	156.27	[1]
Boiling Point (K)	499.30	485.15 (212 °C)	[2][3]
Octanol/Water Partition Coeff. (logP)	4.1	3.77 (Predicted)	[1]
Enthalpy of Vaporization (kJ/mol)	46.41	Not Available	[2]
Density (g/cm³)	Not Available	0.830 at 15 °C	[3]
Water Solubility	-3.47 (log_{10} mol/L)	0.00156 mg/L at 25 °C	[2][3]

Stereoisomerism

An important structural feature to note is the absence of chirality in **9-Methyldecanal**. The methyl group is located at the C9 position of the decanal chain. This carbon atom is bonded to the C8 carbon, a hydrogen atom, and two terminal methyl groups (the C10 carbon and the branched methyl group). Since the C9 atom is bonded to two identical methyl groups, it is not a stereocenter, and the molecule is achiral. This simplifies its synthesis and characterization as no enantiomeric or diastereomeric separation is required.

Synthesis and Purification

Synthetic Strategy: Oxidation of 9-Methyldecan-1-ol

The most direct and reliable method for preparing **9-Methyldecanal** is the selective oxidation of its corresponding primary alcohol, 9-Methyldecan-1-ol.[1] This approach is favored because it builds upon a readily accessible precursor. The key challenge in this synthesis is to prevent over-oxidation of the aldehyde product to the corresponding carboxylic acid.

Causality of Method Selection: To achieve selective oxidation, a mild and controlled oxidizing agent is required. While various reagents like PCC or those used in Swern and Dess-Martin oxidations are effective, a TEMPO (2,2,6,6-tetramethylpiperidine-1-oxyl) catalyzed oxidation

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using sodium hypochlorite (bleach) as the terminal oxidant offers significant advantages.[4] This method is operationally simple, avoids the use of toxic heavy metals (like chromium), and proceeds under mild conditions, leading to high yields and cleaner reactions suitable for larger-scale production.[4]

Experimental Protocol: TEMPO-Catalyzed Oxidation

This protocol is adapted from established procedures for the oxidation of primary alcohols to aldehydes.[4]

Materials:

- 9-Methyldecan-1-ol
- 2,2,6,6-Tetramethylpiperidine-1-oxyl (TEMPO)
- Sodium hypochlorite (NaOCl) solution (commercial bleach, ~8-12%)
- Tetrabutylammonium hydrogen sulfate (phase-transfer catalyst)
- Dichloromethane (DCM)
- Saturated aqueous sodium sulfite (Na_2SO_3) solution
- Saturated aqueous sodium bicarbonate ($NaHCO_3$) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$)
- Deionized water

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer, add 9-Methyldecan-1-ol, TEMPO (approx. 0.01 eq), and tetrabutylammonium hydrogen sulfate (approx. 0.01 eq) to a biphasic mixture of dichloromethane and water.
- Cooling: Cool the vigorously stirred mixture to 0-5 °C using an ice bath.

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- Oxidant Addition: Slowly add the sodium hypochlorite solution dropwise via an addition funnel, ensuring the internal temperature remains below 10 °C. The reaction is often exothermic.
- Reaction Monitoring: Monitor the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography (GC) until the starting alcohol is consumed (typically 1-3 hours).
- Quenching: Once the reaction is complete, quench the excess oxidant by adding saturated sodium sulfite solution. Continue stirring until the yellow color of the organic phase dissipates.
- Work-up & Extraction: Transfer the mixture to a separatory funnel. Separate the organic layer. Wash the organic layer sequentially with saturated $NaHCO_3$ solution and brine.
- Drying and Concentration: Dry the isolated organic layer over anhydrous $MgSO_4$, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: Purify the resulting crude oil by vacuum distillation to obtain pure **9-Methyldecanal**.[4]

Figure 2: Synthesis and Purification Workflow

Analytical Characterization

Structural verification and purity assessment are non-negotiable for ensuring the integrity of the synthesized compound. A combination of spectroscopic techniques provides a self-validating system to confirm the identity of **9-Methyldecanal**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - ^1H NMR: The proton NMR spectrum is expected to show a characteristic aldehyde proton signal as a triplet around 9.7 ppm. Other key signals would include a multiplet for the CH proton at C9 and two overlapping doublets for the non-equivalent terminal methyl groups.
  - ^{13}C NMR: The carbon NMR spectrum provides definitive structural confirmation. Key expected chemical shifts include the aldehyde carbonyl carbon at ~202 ppm, the aliphatic chain carbons between ~20-40 ppm, and distinct signals for the C9 and terminal methyl carbons.[1]

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- Mass Spectrometry (MS):
  - GC-MS: Gas Chromatography-Mass Spectrometry is ideal for assessing purity and confirming the molecular weight. The mass spectrum should display a molecular ion peak (M^+) at m/z = 170. Characteristic fragmentation patterns for aliphatic aldehydes, such as alpha-cleavage and McLafferty rearrangement, would further support the structure.[1]
- Infrared (IR) Spectroscopy:
  - The IR spectrum offers a quick and reliable method to confirm the presence of the aldehyde functional group. Two key absorption bands are expected: a strong, sharp C=O carbonyl stretch around 1725 cm^{-1} and the distinctive aldehyde C-H stretches, which appear as a pair of weaker bands around 2720 cm^{-1} and 2820 cm^{-1}.[1]

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Sources

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